

Technical Support Center: Synthesis of 26-Nor-8-oxo-alpha-onocerin

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Compound of Interest

Compound Name: 26-Nor-8-oxo-alpha-onocerin

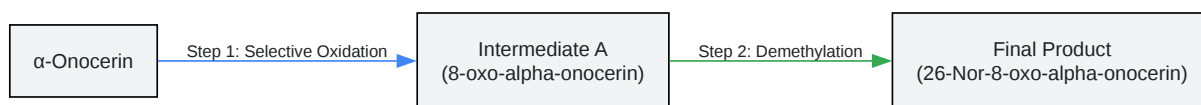
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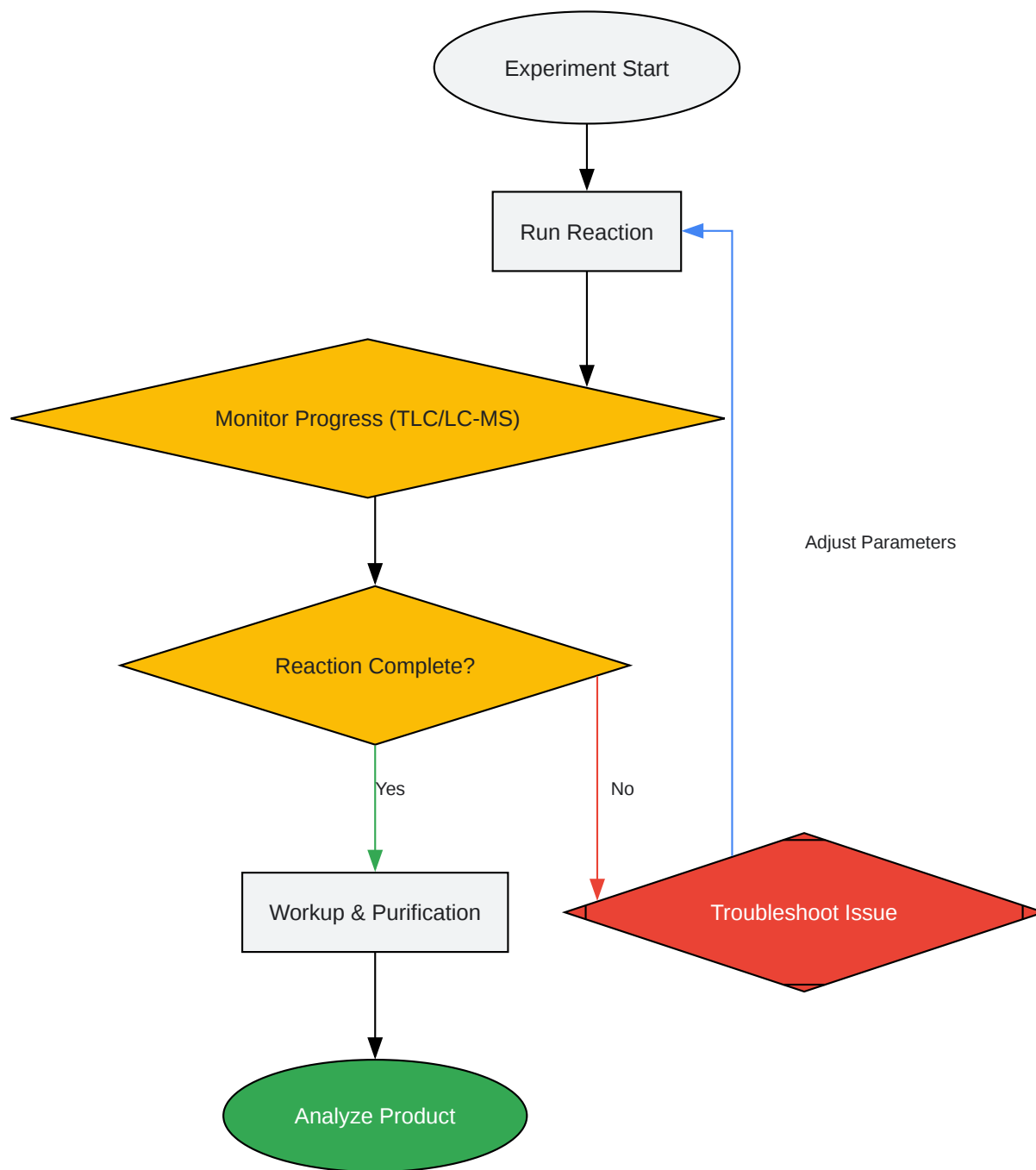
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This technical support center provides troubleshooting guides, frequently asked questions (FAQs), and detailed protocols for the multi-step synthesis of **26-Nor-8-oxo-alpha-onocerin**. The information is tailored for researchers, scientists, and professionals in drug development.

Overall Synthetic Workflow

The proposed synthesis of **26-Nor-8-oxo-alpha-onocerin** from the readily available precursor, α -onocerin, involves two key transformations: a selective oxidation at the C-8 position and a demethylation at the C-26 position.





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